

Synthesis protocol for "1,2-Butadiene, 1,4-dibromo-"

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Compound of Interest

Compound Name: 1,2-Butadiene, 1,4-dibromo-

Cat. No.: B15481738

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Synthesis Protocol for 1,4-Dibromo-2-butene

Abstract

This document provides a detailed synthesis protocol for trans-1,4-dibromo-2-butene. Due to the limited availability of established synthesis protocols for 1,4-dibromo-1,2-butadiene, this guide focuses on a common and well-documented related isomer. The described method involves the bromination of 1,3-butadiene and subsequent purification. This protocol is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Introduction

1,4-Dibromo-2-butene is a valuable bifunctional molecule utilized as a precursor in various organic syntheses. Its utility is prominent in the construction of larger molecular frameworks and in the synthesis of pharmaceutical intermediates. The protocol outlined below describes a common laboratory-scale synthesis of trans-1,4-dibromo-2-butene from 1,3-butadiene.

Reaction Scheme



Reaction

Dissolve 1,3-butadiene in Dichloromethane

Cool solution to -10°C to 10°C

Slowly add Bromine at -5°C to -15°C

Stir for 5 hours

Work-up & Purification

Atmospheric distillation to remove solvent

Vacuum distillation of crude solid

Recrystallization from anhydrous ethanol

Filter and dry the final product

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